

IR and mass spectrometry of 3,4-Dihydro-2H-pyran

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Compound of Interest

Compound Name: 3,4-Dihydro-2H-pyran

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An In-depth Technical Guide to the Infrared (IR) and Mass Spectrometry (MS) of **3,4-Dihydro-2H-pyran**

Introduction

3,4-Dihydro-2H-pyran (DHP) is a heterocyclic organic compound widely utilized in organic synthesis, most notably as a protecting group for hydroxyl functionalities.[1] Its chemical formula is C_5H_8O , and it possesses a molecular weight of 84.12 g/mol.[2] Accurate analytical characterization is paramount for its application in research and drug development. This guide provides a comprehensive overview of the infrared (IR) spectroscopy and mass spectrometry (MS) of DHP, including detailed experimental protocols and data interpretation for researchers, scientists, and drug development professionals.

Mass Spectrometry Analysis

Mass spectrometry of **3,4-Dihydro-2H-pyran** is typically performed using electron ionization (EI), which results in a distinct fragmentation pattern that serves as a molecular fingerprint. The molecular ion is readily observed, and subsequent fragmentations lead to a series of characteristic ions.

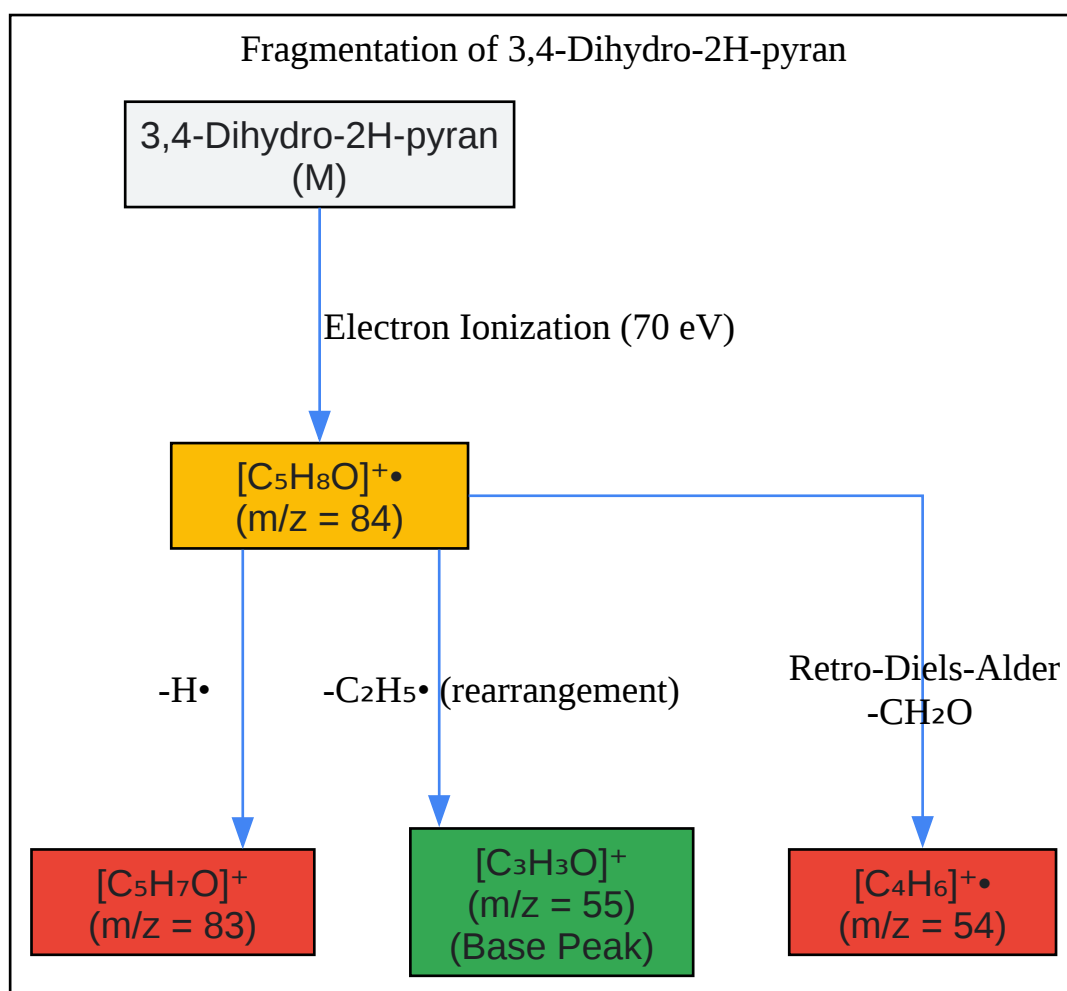
Quantitative Mass Spectral Data

The electron ionization mass spectrum of DHP is characterized by several key fragments. The data presented below is compiled from various spectral databases.[2][3]

m/z Ratio	Relative Intensity (%)	Proposed Fragment Ion
84	69-78	$[\text{C}_5\text{H}_8\text{O}]^{+\bullet}$ (Molecular Ion)
83	32-35	$[\text{C}_5\text{H}_7\text{O}]^+$
55	100	$[\text{C}_3\text{H}_3\text{O}]^+$
54	~30	$[\text{C}_4\text{H}_6]^{+\bullet}$
56	~26	$[\text{C}_3\text{H}_4\text{O}]^{+\bullet}$

Fragmentation Pathway

Upon electron ionization at 70 eV, DHP forms a molecular ion ($\text{M}^{+\bullet}$) at an m/z of 84.^[4] This energetically unstable ion undergoes fragmentation to produce more stable ions. The base peak at m/z 55 is a prominent feature of the spectrum. The fragmentation process involves complex rearrangements, including a likely retro-Diels-Alder reaction, which is common for cyclic ethers.



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Caption: Proposed fragmentation of **3,4-Dihydro-2H-pyran**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the analysis of DHP using a standard GC-MS system with an electron ionization source.

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of **3,4-Dihydro-2H-pyran** in a volatile solvent such as dichloromethane or ethyl acetate.

- Perform serial dilutions to create working standards if quantitative analysis is required.
- Instrumentation:
 - Gas Chromatograph (GC): Equipped with a capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
 - Mass Spectrometer (MS): A quadrupole or ion trap mass spectrometer capable of electron ionization.^[4]
- GC-MS Parameters:
 - Injector Temperature: 250°C
 - Injection Volume: 1 μ L (split mode, e.g., 50:1)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: 10°C/min to 200°C.
 - Hold: 5 minutes at 200°C.
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Ionization Energy: 70 eV.^[2]
 - Mass Scan Range: 35-200 amu.
- Data Acquisition and Analysis:
 - Acquire the total ion chromatogram (TIC) and mass spectra.
 - Identify the peak corresponding to DHP by its retention time.

- Compare the acquired mass spectrum with a reference library (e.g., NIST) for confirmation.

Infrared (IR) Spectroscopy Analysis

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of DHP shows characteristic absorption bands corresponding to its vinyl ether and aliphatic C-H bonds.

Quantitative IR Spectral Data

The principal absorption bands in the IR spectrum of **3,4-Dihydro-2H-pyran** are summarized below.^{[5][6]}

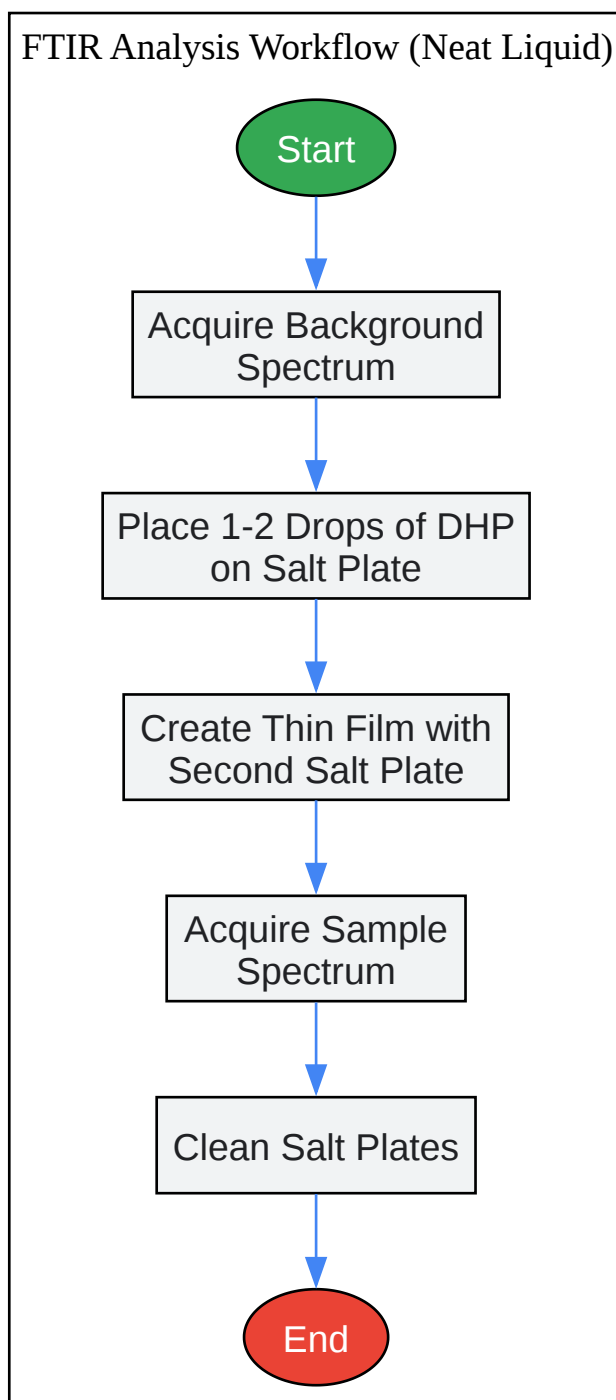
Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment
3050-3020	Medium	=C-H Stretch (vinyl)
2950-2840	Strong	C-H Stretch (aliphatic CH ₂)
1645	Strong	C=C Stretch (vinyl ether)
1235	Strong	=C-O-C Asymmetric Stretch
1070	Strong	C-O-C Symmetric Stretch
730	Strong	=C-H Bend (out-of-plane)

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

This protocol describes obtaining an IR spectrum of liquid DHP using the thin-film or "neat" sample method.^{[7][8]}

- Sample Preparation:
 - As DHP is a liquid, it can be analyzed directly without dilution.^[8] This is known as acquiring a "neat" spectrum.^[7]

- Instrumentation:
 - FTIR Spectrometer: A standard laboratory FTIR spectrometer (e.g., Bruker, Thermo Scientific).
 - Sample Holder: Two polished salt plates (e.g., NaCl or KBr).[9]
- Measurement Procedure:
 - Background Spectrum: First, run a background spectrum with no sample in the beam path to account for atmospheric CO₂ and H₂O.
 - Sample Application: Place one to two drops of neat **3,4-Dihydro-2H-pyran** onto the center of one salt plate.[7]
 - Sandwich Formation: Carefully place the second salt plate on top, allowing the liquid to spread into a thin, even film between the plates.[7]
 - Data Acquisition: Place the "sandwich" assembly into the sample holder of the spectrometer and acquire the IR spectrum.
 - Cleaning: After the measurement, clean the salt plates thoroughly with a dry solvent like acetone or isopropanol and store them in a desiccator.[8][9]



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Caption: Workflow for FTIR analysis of a neat liquid sample.

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References

- 1. 3,4-Dihydro-2H-pyran, 99% 25 mL | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 3,4-dihydro-2H-pyran | C₅H₈O | CID 8080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2H-Pyran, 3,4-dihydro- [webbook.nist.gov]
- 4. benchchem.com [benchchem.com]
- 5. 3,4-Dihydro-2H-pyran(110-87-2) IR Spectrum [chemicalbook.com]
- 6. 2H-Pyran, 3,4-dihydro- [webbook.nist.gov]
- 7. webassign.net [webassign.net]
- 8. orgchemboulder.com [orgchemboulder.com]
- 9. researchgate.net [researchgate.net]
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